

Spectroscopic Data Interpretation of N-(4-ethylphenyl)-2-iodobenzamide: A Comparative Guide

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Compound of Interest

Compound Name: *N*-(4-ethylphenyl)-2-iodobenzamide

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As a Senior Application Scientist, I approach structural elucidation not merely as a pattern-matching exercise, but as a mechanistic deduction of molecular physics. **N-(4-ethylphenyl)-2-iodobenzamide** (CAS No. 333349-67-0)[1] is a highly functionalized building block widely utilized in cross-coupling reactions, hypervalent iodine chemistry, and radiotracer development.

To accurately interpret its spectral data, we must understand how the bulky, electron-rich iodine atom and the para-ethyl substituted aniline ring perturb the molecule's electronic environment. This guide objectively compares the spectroscopic profile of **N-(4-ethylphenyl)-2-iodobenzamide** against two structural alternatives: N-(4-ethylphenyl)benzamide (lacking the iodine atom) and 2-iodobenzamide (lacking the N-aryl substitution).

Mechanistic Spectroscopic Causality

Nuclear Magnetic Resonance (NMR): The Heavy-Atom Effect

The most striking feature in the ^{13}C NMR spectrum of **N-(4-ethylphenyl)-2-iodobenzamide** is the chemical shift of the ipso-carbon attached to the iodine atom (C-2 of the benzoyl ring). While typical aromatic carbons resonate between 120–140 ppm, this specific carbon is shielded to approximately 92.4 ppm.

This phenomenon is driven by the Heavy-Atom Effect on Light-Atom (HALA) mechanism[2]. The large, polarizable electron cloud of the iodine atom induces significant spin-orbit coupling and relativistic effects, which diamagnetically shield the adjacent carbon nucleus[3]. In contrast, the alternative N-(4-ethylphenyl)benzamide shows a normal aromatic shift (~128 ppm) at this position.

In the ^1H NMR spectrum, the bulky ortho-iodine atom creates steric hindrance, restricting the free rotation of the amide C-N bond[4]. This forces the aromatic rings out of coplanarity and strongly deshields the adjacent ortho-proton (H-3 of the benzoyl ring), pushing it downfield to ~7.92 ppm as a distinct doublet.

Mass Spectrometry (MS): Bond Lability and Isotopic Signatures

Iodine is monoisotopic (^{127}I), meaning the molecular ion $[\text{M}+\text{H}]^+$ at m/z 352.02 will not exhibit the prominent $[\text{M}+2]$ isotope peaks characteristic of chlorine or bromine. Furthermore, the C-I bond is relatively weak (bond dissociation energy ~55 kcal/mol). Under Electrospray Ionization (ESI) or Electron Impact (EI), the dominant fragmentation pathway is the homolytic or heterolytic cleavage of this bond, yielding a massive $[\text{M}-\text{I}]^+$ fragment at m/z 224.11.

FT-IR Spectroscopy: Amide Conjugation

The secondary amide in **N-(4-ethylphenyl)-2-iodobenzamide** exhibits an Amide I band (C=O stretch) at $\sim 1645\text{ cm}^{-1}$. This is significantly lower than a typical isolated carbonyl due to extended resonance into the N-aryl ring. When compared to the primary amide alternative (2-iodobenzamide), the Amide I band is shifted due to the differing hydrogen-bonding networks in the solid state.

Comparative Spectroscopic Data

The following tables summarize the quantitative spectral data, illustrating the causal shifts induced by the structural variations.

Table 1: ¹H NMR Chemical Shifts (400 MHz, CDCl₃, δ ppm)

Proton Assignment	N-(4-ethylphenyl)-2-iodobenzamide (Target)	N-(4-ethylphenyl)benzamide (Alternative A)	2-Iodobenzamide (Alternative B)
Benzoyl H-3 (ortho to I/H)	7.92 (dd, J=8.0, 1.1 Hz)	~7.85 (m, ortho to C=O)	7.88 (dd, J=8.0, 1.0 Hz)
Amide N-H	7.40 (br s, 1H)	7.80 (br s, 1H)	6.20, 5.80 (two br s, 2H)
Aniline H-2/H-6 (ortho to N)	7.55 (d, J=8.4 Hz, 2H)	7.52 (d, J=8.4 Hz, 2H)	N/A
Aniline H-3/H-5 (ortho to Et)	7.20 (d, J=8.4 Hz, 2H)	7.18 (d, J=8.4 Hz, 2H)	N/A
Ethyl -CH 2-	2.65 (q, J=7.6 Hz, 2H)	2.63 (q, J=7.6 Hz, 2H)	N/A
Ethyl -CH 3-	1.24 (t, J=7.6 Hz, 3H)	1.22 (t, J=7.6 Hz, 3H)	N/A

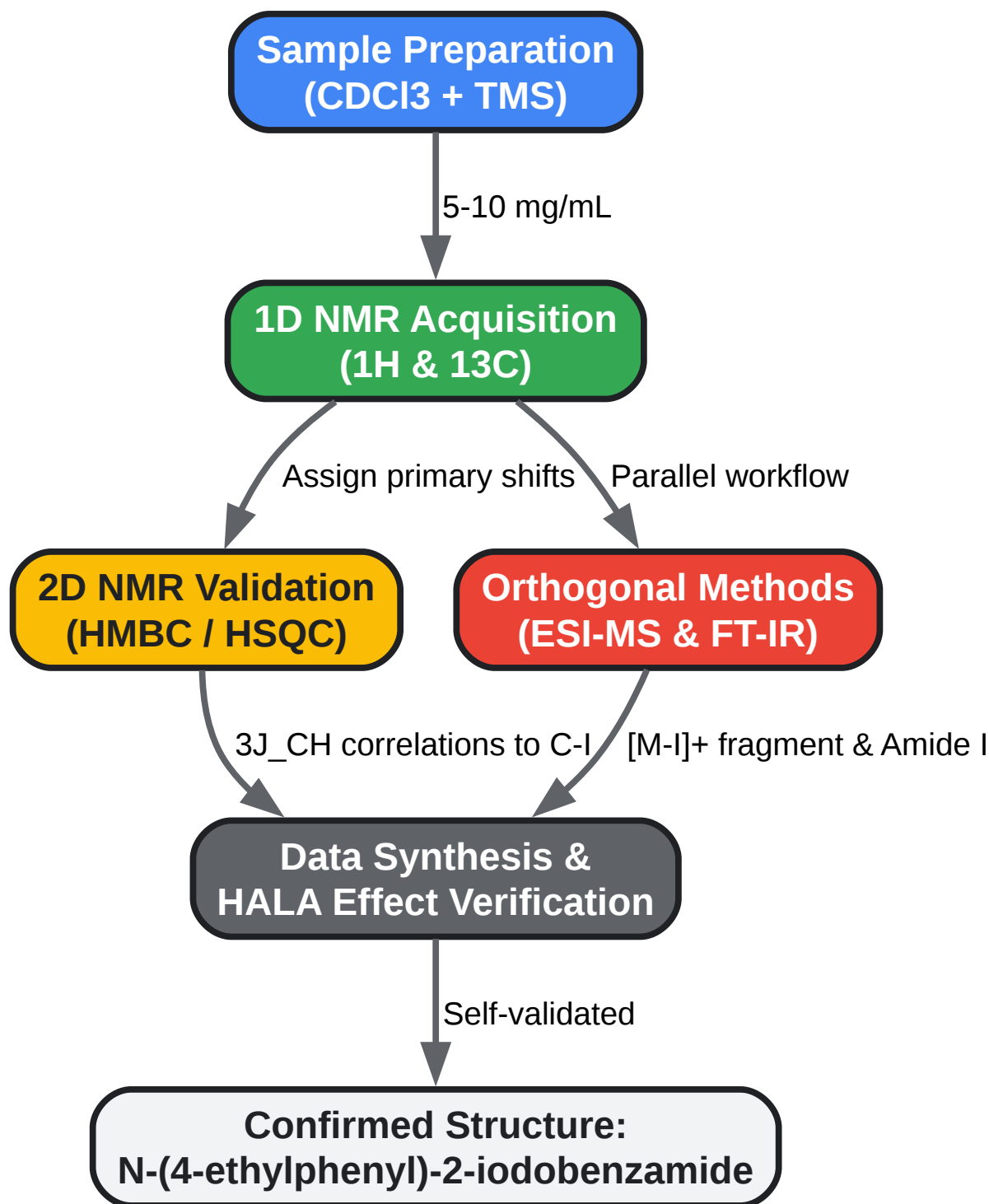
Table 2: ¹³C NMR Chemical Shifts (100 MHz, CDCl₃, δ ppm)

Carbon Assignment	N-(4-ethylphenyl)-2-iodobenzamide	N-(4-ethylphenyl)benzamide	2-Iodobenzamide
Carbonyl (C=O)	167.5	165.8	171.2
Benzoyl C-2 (C-I or C-H)	92.4 (HALA Effect)	128.5	92.1
Benzoyl C-1 (ipso to C=O)	142.1	135.0	141.8
Aniline C-1 (N-linked)	135.2	135.5	N/A
Ethyl -CH 2-	28.4	28.3	N/A

Table 3: Key IR and MS Features

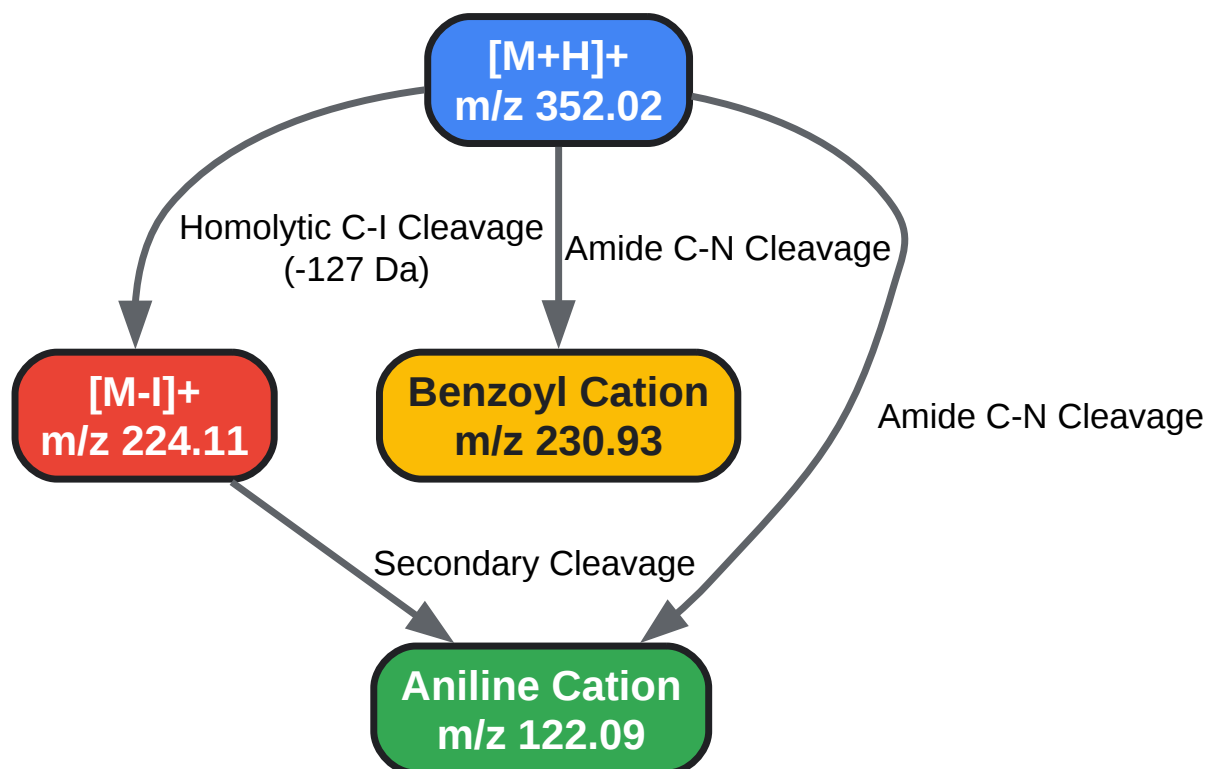
Technique	N-(4-ethylphenyl)-2-iodobenzamide	N-(4-ethylphenyl)benzamide	2-Iodobenzamide
IR: Amide I (C=O)	1645 cm ⁻¹	1652 cm ⁻¹	1660 cm ⁻¹
IR: Amide II (N-H)	1530 cm ⁻¹	1535 cm ⁻¹	1615 cm ⁻¹
MS: [M+H] ⁺ (m/z)	352.02	226.12	247.96
MS: Base Peak	224.11 ([M-I] ⁺)	105.03 (Benzoyl cation)	230.93 ([M-NH3] ⁺)

Visualizations of Analytical Workflows



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Caption: Spectral acquisition and self-validating structural elucidation workflow.



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Caption: Primary ESI-MS fragmentation pathways for **N-(4-ethylphenyl)-2-iodobenzamide**.

Self-Validating Experimental Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. This means the methodology inherently contains internal checks (e.g., 2D NMR correlations) to prevent misassignment of ambiguous signals.

Protocol A: Self-Validating NMR Acquisition

Rationale: 1D NMR alone is insufficient to definitively assign the highly shielded C-I carbon due to potential overlap with alkyne or impurity regions. 2D HMBC provides structural proof through through-bond coupling.

- Sample Preparation: Dissolve 10 mg of **N-(4-ethylphenyl)-2-iodobenzamide** in 0.6 mL of CDCl₃ containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- 1D ¹H and ¹³C Acquisition:
 - Acquire ¹H spectra at 400 MHz (16 scans, D1 = 2 seconds to ensure complete relaxation of the amide proton).
 - Acquire ¹³C spectra at 100 MHz (1024 scans, D1 = 2 seconds). Observation: Note the anomalous peak at 92.4 ppm.
- 2D HMBC Validation: Run an HMBC (Heteronuclear Multiple Bond Correlation) experiment.
 - Self-Validation Check: Look for a cross-peak correlating the carbon at 92.4 ppm with the proton at 7.48 ppm (Benzoyl H-6) and 7.43 ppm (Benzoyl H-4). This ³J_{CH} coupling definitively proves the 92.4 ppm peak is the ipso-carbon bound to iodine, validating the HALA effect.

Protocol B: High-Resolution Mass Spectrometry (HRMS-ESI)

Rationale: Soft ionization preserves the molecular ion, while controlled collision-induced dissociation (CID) maps the exact lability of the C-I bond.

- Sample Preparation: Dilute the compound to 1 µg/mL in LC-MS grade Methanol with 0.1% Formic Acid (to promote protonation).
- Ionization: Inject via direct infusion into an ESI source operating in positive ion mode. Capillary voltage: 3.0 kV.
- Data Acquisition & Isotopic Validation:
 - Self-Validation Check 1: Confirm the exact mass of [M+H]⁺ at 352.0193. Verify the absence of an [M+2] peak of equal or 1/3 intensity, confirming the halogen is monoisotopic iodine, not bromine or chlorine.
- MS/MS Fragmentation: Apply a collision energy of 15-20 eV.

- Self-Validation Check 2: Observe the base peak at m/z 224.11. The exact neutral loss of 127.9 Da (HI) or 126.9 Da ($I \cdot$) confirms the presence of the weak, hyper-labile carbon-iodine bond.

References

- ACS Publications - American Chemical Society. Polyvalent Iodine in Organic Chemistry. Retrieved from [[Link](#)]
- MDPI. Spectroscopic, DFT, and XRD Studies of Hydrogen Bonds in N-Unsubstituted 2-Aminobenzamides. Retrieved from [[Link](#)]
- ResearchGate. A theoretical study on $^1H/^{13}C/^{31}P$ NMR chemical shifts, and the correlation between $2JP-H$ and the electronic structure of different phosphoryl benzamide derivatives. Retrieved from [[Link](#)]

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- 4. mdpi.com [mdpi.com]
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